

# Application Note: High-Fidelity Jet Fuel Surrogate Formulation Using 2-Methyldecalin[1]

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## Compound of Interest

Compound Name: 2-Methyldecalin

CAS No.: 2958-76-1

Cat. No.: B1604738

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## Executive Summary

This guide details the application of **2-Methyldecalin** (2-MD) as a critical cycloalkane component in the formulation of "Second-Generation" and "High-Fidelity" jet fuel surrogates.[1] While early surrogates relied on simple binary mixtures (e.g., n-dodecane/iso-octane), modern combustion research requires mixtures that accurately reproduce the negative temperature coefficient (NTC) behavior, soot threshold, and physical density of real kerosene (Jet A/A-1, JP-8).[1]

**2-Methyldecalin** is the preferred surrogate for the naphthenic (cycloparaffinic) fraction of jet fuel because its bicyclic structure and methyl substitution more accurately mimic the transport properties and radical scavenging behavior of actual fuel components than unsubstituted decalin.

## Chemical Rationale & Properties[1][2][3][4][5][6][7]

### Why 2-Methyldecalin?

Real jet fuel contains 20–35% cycloalkanes (naphthenes).[1] These species bridge the gap between linear alkanes (high H/C, low density) and aromatics (low H/C, high density, high soot).[1]

Feature	n-Dodecane (Paraffin)	2-Methyldecalin (Naphthene)	1- Methylnaphthalene (Aromatic)
Role in Surrogate	Provides H/C ratio & volatility	Matches Density & Low-T Chemistry	Soot precursor & Density
Density ( kg/m <sup>3</sup> )	~750	~870 - 890	~1000
Boiling Pt (°C)	216	~200 - 205	244
Cetane Number	~80	~44	~0

## Stereoisomerism Criticality

Commercially available 2-MD is a mixture of cis- and trans- isomers.[1]

- Trans-2-MD: More thermally stable, lower density.[1]
- Cis-2-MD: Higher density, higher viscosity.[1][2]
- Protocol Note: For high-fidelity kinetic modeling, the isomeric ratio must be characterized via GC-MS, as the cis isomer exhibits faster low-temperature oxidation rates due to the axial H-atom abstraction accessibility.[1]

## Formulation Protocol: The "3-Component" Surrogate

This protocol describes the formulation of a representative High-Fidelity Surrogate (HFS) designed to match the physical and chemical properties of POSF 4658 (a standard research Jet A).

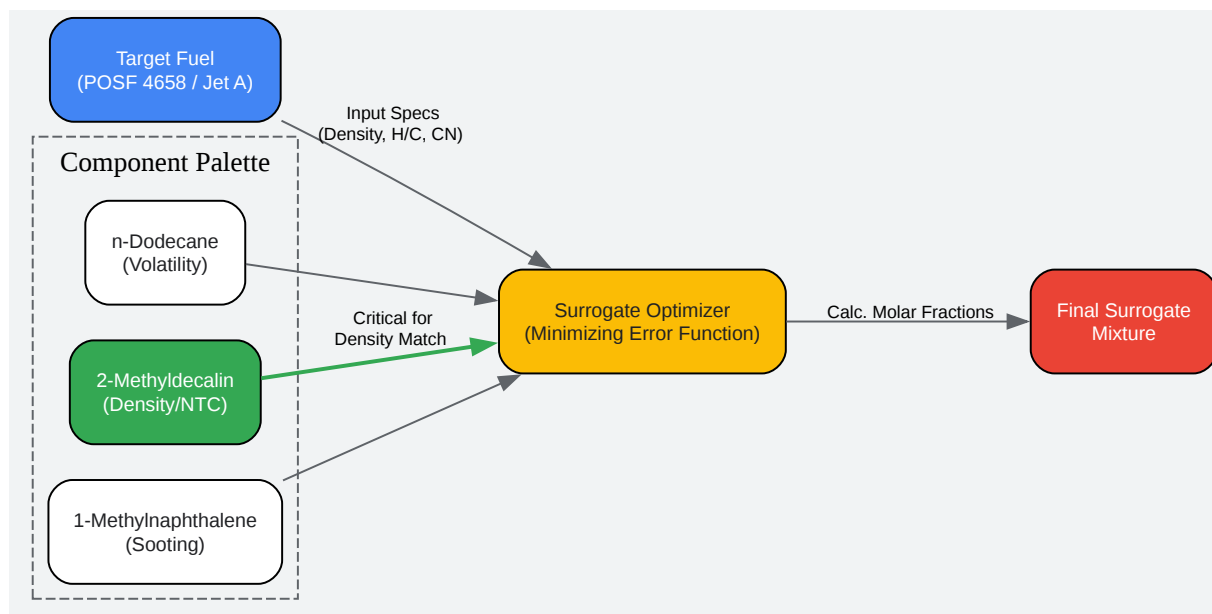
### Target Composition (Molar Basis)

This blend balances the H/C ratio and Threshold Sooting Index (TSI).

- n-Dodecane: 40.0% (Base paraffin)[1]
- **2-Methyldecalin**: 34.0% (Naphthene bridge)[1]
- 1-Methylnaphthalene: 26.0% (Aromatic content)[1]

## Workflow Visualization

The following diagram illustrates the logic flow for selecting 2-MD within the surrogate design space.



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Figure 1: Logic flow for integrating **2-Methyldecalin** into a surrogate fuel formulation to match real Jet A properties.

## Experimental Protocol: Blending & Characterization Materials Required[1]

- **2-Methyldecalin**: >98% purity (mixture of cis/trans).[1] Source: Sigma-Aldrich or TCI.[1]
- n-Dodecane: Anhydrous, >99%.[1]
- 1-Methylnaphthalene: >97%.[1]
- Glassware: Amber borosilicate bottles (to prevent photo-oxidation of aromatics), PTFE-lined caps.[1]
- Balance: Analytical balance with  $\pm 0.1$  mg precision.

## Gravimetric Blending Procedure

Step 1: Calculation Convert Molar Fractions to Mass Fractions using Molecular Weights (MW).  
[1]

- MW (n-Dodecane)  $\approx 170.34$  g/mol [1]
- MW (**2-Methyldecalin**)  $\approx 152.28$  g/mol [1][3]
- MW (1-Methylnaphthalene)  $\approx 142.20$  g/mol [1]

Step 2: Weighing Order (Volatility Control) Weigh components in reverse order of volatility to minimize evaporation losses.[1]

- Add 1-Methylnaphthalene (Highest BP: 244°C). Record Mass ( ).
- Add **2-Methyldecalin** (Medium BP:  $\sim 200^\circ\text{C}$ ). Record Mass (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted"> ).
- Add n-Dodecane (Lowest BP: 216°C - Note: While BP is similar, dodecane has higher vapor pressure at ambient T).[1] Record Mass (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted"> ).

### Step 3: Homogenization & Degassing[1]

- Seal the vessel immediately.[1]
- Sonicate for 15 minutes at 25°C to ensure complete miscibility.
- Critical Step: Sparge with high-purity Nitrogen ( ) for 10 minutes to remove dissolved Oxygen, which can alter ignition delay times in kinetic experiments.

## Quality Control (QC) Validation

Before using the surrogate in expensive rigs (Shock Tubes/RCM), validate the blend:

Test	Method	Acceptance Criteria
Density @ 15°C	ASTM D4052	Target ± 0.002 g/mL
Refractive Index	ASTM D1218	Target ± 0.0005
Isomer Ratio	GC-MS	Record cis/trans ratio (Input for CFD)

## Application: Combustion Kinetic Testing

Once formulated, the 2-MD surrogate is primarily used to validate chemical kinetic mechanisms.[1]

### Experimental Setup (Shock Tube)

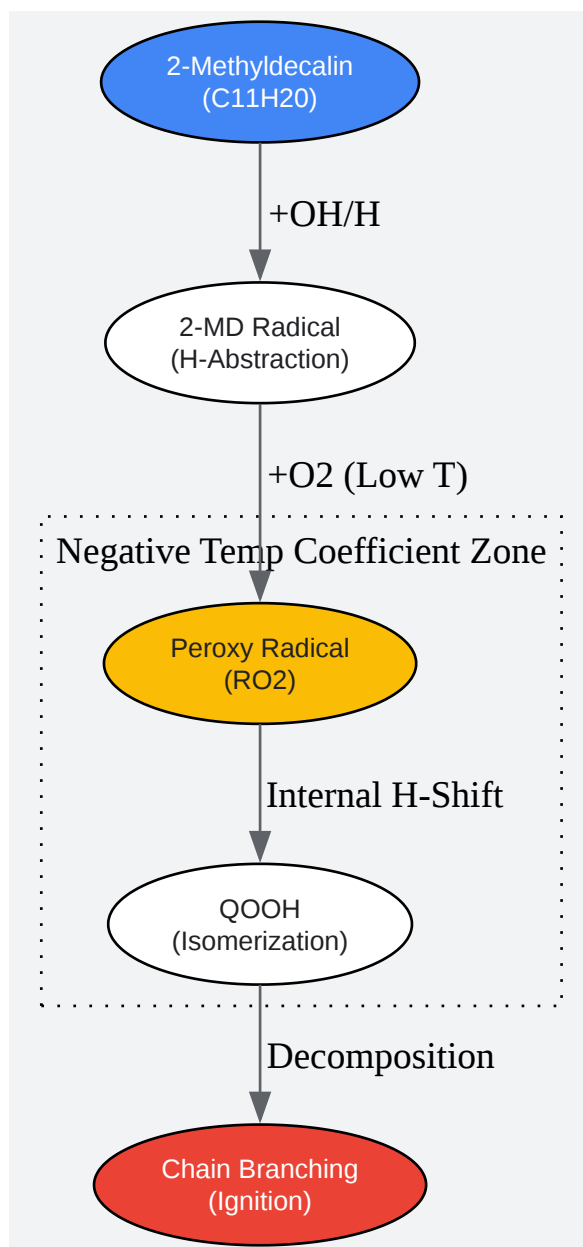
The surrogate is injected into a heated shock tube to measure Ignition Delay Time (IDT).[1]

- Temperature Range: 700 K – 1400 K (Covers NTC region).[1]
- Pressure: 20 atm (Simulates engine compression).[1]
- Equivalence Ratio (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted">

): 1.0 (Stoichiometric).

## Mechanistic Pathway Visualization

Understanding how **2-Methyldecalin** breaks down is vital for interpreting data.[1]



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Figure 2: Simplified low-temperature oxidation pathway of **2-Methyldecalin**, illustrating the critical peroxidation step responsible for autoignition characteristics.

## Safety & Handling

- Hazards: **2-Methyldecalin** is a skin irritant and aspiration hazard.[1] It is flammable (Flash point ~65°C).[1]
- PPE: Nitrile gloves, safety goggles, and flame-retardant lab coat.[1]
- Storage: Store under nitrogen blanket in a flammables cabinet. Avoid contact with strong oxidizers.[1]

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